

# 2,4'-Dihydroxybenzophenone melting point and boiling point

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## Compound of Interest

Compound Name: **2,4'-Dihydroxybenzophenone**

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An In-Depth Technical Guide to the Physicochemical Characterization of **2,4'-Dihydroxybenzophenone**: Melting and Boiling Point Determination

## Authored by: Senior Application Scientist

**Abstract:** This technical guide provides a comprehensive overview of the melting and boiling points of **2,4'-Dihydroxybenzophenone** (CAS No: 131-56-6), a crucial intermediate in the synthesis of UV absorbers and other specialty chemicals. Tailored for researchers, scientists, and drug development professionals, this document delves into the theoretical underpinnings and practical methodologies for the accurate determination of these fundamental physical constants. Beyond a mere recitation of values, this guide emphasizes the scientific rationale behind experimental protocols, the influence of sample purity, and the establishment of self-validating systems to ensure data integrity.

## Introduction to 2,4'-Dihydroxybenzophenone

**2,4'-Dihydroxybenzophenone**, also known as benzophenone-1, is a substituted benzophenone that serves as a key building block in organic synthesis.<sup>[1]</sup> Its molecular structure, featuring two hydroxyl groups, imparts specific chemical reactivity and physical properties that are critical for its application in various fields, including the production of light stabilizers for polymers and as an intermediate in pharmaceutical manufacturing.<sup>[2]</sup> An accurate determination of its melting and boiling points is paramount, as these are not only indicators of its identity but also crucial metrics of its purity. A sharp melting point range, for instance, is a hallmark of a highly pure crystalline solid.<sup>[3][4]</sup>

# Physicochemical Properties of 2,4'-Dihydroxybenzophenone

The intrinsic properties of **2,4'-Dihydroxybenzophenone** are summarized in the table below. It is imperative for researchers to recognize that the melting point is typically reported as a range, and the boiling point is measured under reduced pressure to prevent decomposition at elevated temperatures.

Property	Value	Source(s)
Molecular Formula	C <sub>13</sub> H <sub>10</sub> O <sub>3</sub>	[5]
Molecular Weight	214.22 g/mol	[5]
Appearance	White or light yellow crystalline powder	[5]
Melting Point	142-150 °C	[5]
Boiling Point	194 °C at 1 mmHg	[6]
Solubility	Soluble in ethanol, ether, and acetone; insoluble in water.	[2]

## The Science of Phase Transitions: Melting and Boiling Points

The melting point of a crystalline solid is the temperature at which it transitions from an ordered solid state to a disordered liquid state. For a pure substance, this transition occurs over a narrow temperature range.[3][4] The presence of impurities disrupts the crystal lattice, leading to a phenomenon known as melting point depression, where the melting point is lowered and the range over which it melts is broadened.[7][8][9] This principle is a cornerstone of purity assessment in organic chemistry.

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[6] Impurities can elevate the boiling point by lowering the vapor pressure of the liquid.[10][11][12] For compounds like **2,4'-Dihydroxybenzophenone**

that may decompose at their atmospheric boiling point, determination under vacuum is the standard and necessary practice.

## Experimental Determination of Melting Point

The accurate determination of the melting point of **2,4'-Dihydroxybenzophenone** is a critical quality control step. Two common and reliable methods are the Thiele tube method and the use of a digital melting point apparatus.

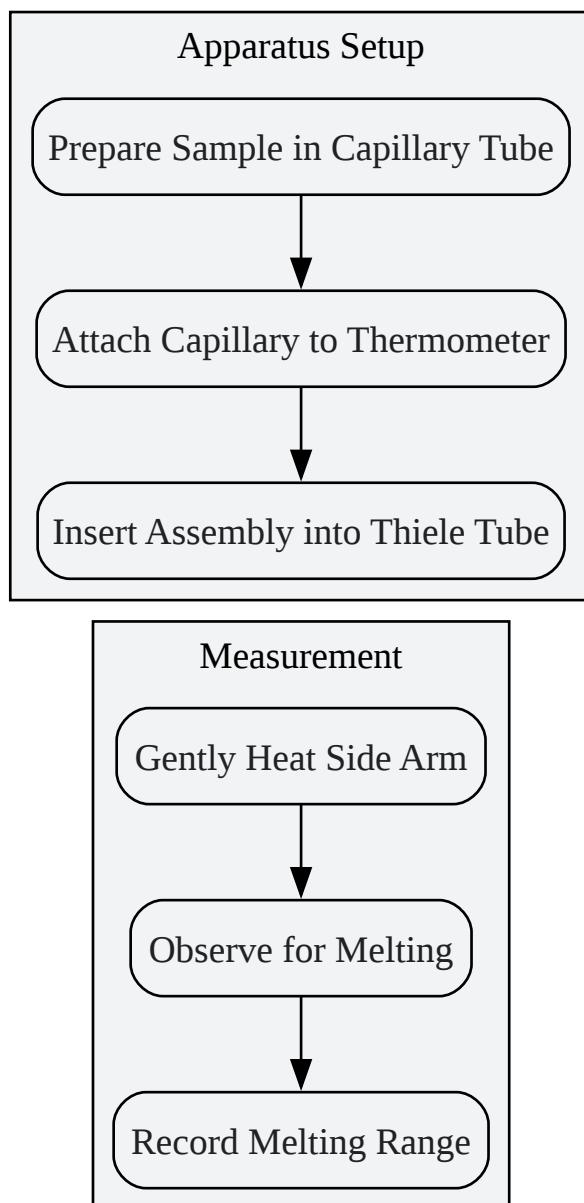
### Protocol 1: Thiele Tube Method

The Thiele tube method utilizes a circulating oil bath to ensure uniform heating of the sample. [13]

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **2,4'-Dihydroxybenzophenone** is packed into a capillary tube to a height of 2-3 mm.[5]
- Apparatus Setup: The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil), ensuring the rubber band or attachment mechanism is above the oil level.[13]
- Heating: The side arm of the Thiele tube is gently heated with a Bunsen burner or a microburner. The design of the tube promotes convection currents, ensuring even heat distribution.[13] The heating rate should be slow, approximately 1-2 °C per minute, as the expected melting point is approached to ensure thermal equilibrium between the oil bath, the thermometer, and the sample.
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point.[5] This range is the melting point of the sample.

Diagram of Thiele Tube Melting Point Determination:



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Caption: Workflow for melting point determination using a Thiele tube.

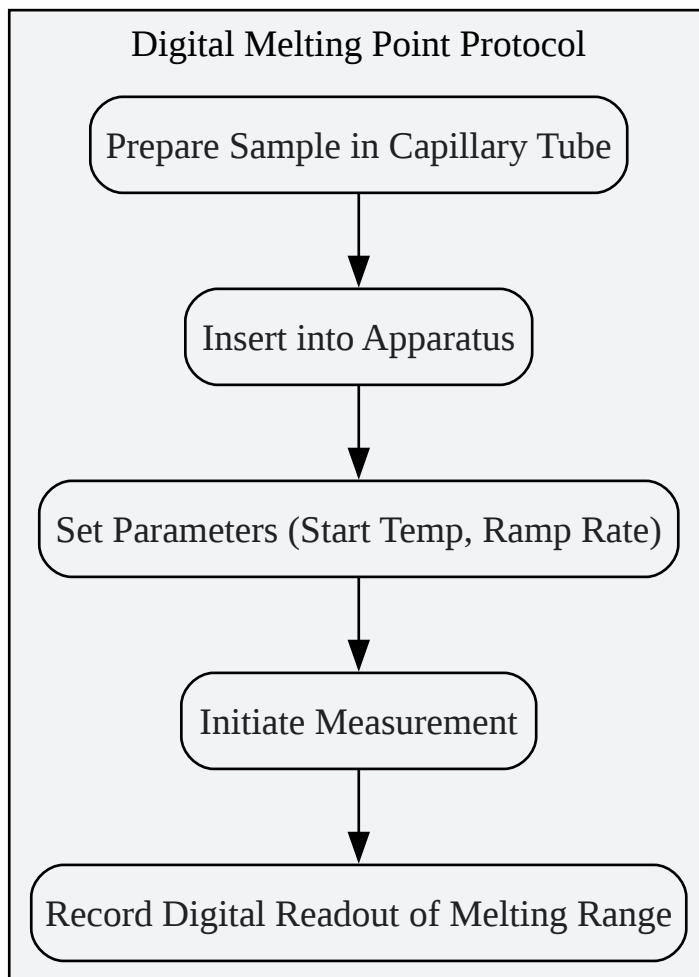
## Protocol 2: Digital Melting Point Apparatus

Digital melting point apparatuses offer a more controlled and often automated method for this determination.[14][15][16]

Methodology:

- Sample Preparation: As with the Thiele tube method, a small amount of dry, powdered **2,4'-Dihydroxybenzophenone** is packed into a capillary tube.
- Instrument Setup: The capillary tube is inserted into the heating block of the apparatus. The starting temperature, end temperature, and ramp rate (heating rate) are programmed into the instrument. A slow ramp rate of 1-2 °C per minute near the melting point is crucial for accuracy.[15]
- Automated Determination: The instrument heats the sample and often uses a light source and a detector to automatically determine the melting range.[17] The process can typically be observed through a magnified viewing window.
- Data Recording: The initial and final melting points are digitally displayed and recorded.

Diagram of Digital Melting Point Determination:



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Caption: Workflow for using a digital melting point apparatus.

## Self-Validating Protocol: Mixed Melting Point Determination

To confirm the identity of a synthesized batch of **2,4'-Dihydroxybenzophenone**, a mixed melting point determination should be performed.[9][18][19]

Methodology:

- An intimate mixture of the synthesized sample and an authentic, pure standard of **2,4'-Dihydroxybenzophenone** (in approximately a 1:1 ratio) is prepared.
- The melting point of this mixture is determined using either of the methods described above.
- Interpretation:
  - If the melting point of the mixture is sharp and not depressed compared to the pure standard, the synthesized sample is identical to the standard.[4]
  - If the melting point of the mixture is depressed and shows a broad range, the synthesized sample is not identical to the standard, or it contains significant impurities.[9]

## Experimental Determination of Boiling Point

Due to the relatively high molecular weight and potential for thermal decomposition, the boiling point of **2,4'-Dihydroxybenzophenone** is determined under reduced pressure.

## Protocol: Micro Boiling Point Determination under Reduced Pressure

This method is suitable for the small quantities of material often handled in a research setting. [6][20][21][22]

Methodology:

- Apparatus Setup: A small amount of **2,4'-Dihydroxybenzophenone** is placed in a small test tube. A capillary tube, sealed at one end, is placed inverted (open end down) into the test tube.
- Vacuum Application: The test tube is connected to a vacuum source, and the pressure is lowered to the desired value (e.g., 1 mmHg).
- Heating: The test tube is gently heated in a suitable heating bath.
- Observation: As the sample is heated, a stream of bubbles will emerge from the inverted capillary tube.
- Recording the Boiling Point: The heat is removed, and the apparatus is allowed to cool slowly. The temperature at which the liquid is drawn back into the capillary tube is the boiling point of the substance at that specific pressure.[20]

## Safety and Handling of 2,4'-Dihydroxybenzophenone

As a responsible scientist, adherence to safety protocols is non-negotiable. **2,4'-Dihydroxybenzophenone** requires careful handling.

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and chemical-resistant gloves.[23][24]
- Engineering Controls: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust.[23][24]
- Handling: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[25] Avoid creating dust.[23]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.

## Conclusion

The accurate determination of the melting and boiling points of **2,4'-Dihydroxybenzophenone** is fundamental to its characterization, serving as a reliable indicator of both identity and purity. By employing standardized methodologies, such as the Thiele tube or digital melting point apparatus, and understanding the theoretical principles behind these phase transitions, researchers can generate high-quality, reproducible data. The protocols outlined in this guide, coupled with a stringent adherence to safety procedures, provide a robust framework for the physicochemical analysis of this important chemical compound.

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